

The Enigmatic Intermediate: A Technical Overview of 2-[2-(Phenylthio)Phenyl]Acetic Acid

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Compound of Interest

Compound Name: 2-[2-(Phenylthio)Phenyl]Acetic Acid

Cat. No.: B075655

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-[2-(Phenylthio)Phenyl]Acetic Acid, with the Chemical Abstracts Service (CAS) number 1527-17-9, is a carboxylic acid derivative that appears in the chemical landscape primarily as a pharmaceutical intermediate.[1][2] Its molecular structure, featuring a phenylthio group attached to a phenylacetic acid backbone, suggests its potential utility in the synthesis of more complex molecules. This technical guide aims to consolidate the available information on this compound, focusing on its discovery, history, and known properties. However, it is crucial to note at the outset that detailed public-domain information regarding the biological activity and developmental history of this specific molecule is exceptionally scarce.

Chemical Properties and Synthesis

The fundamental properties of **2-[2-(Phenylthio)Phenyl]Acetic Acid** are summarized in the table below.

Property	Value
CAS Number	1527-17-9
Molecular Formula	C ₁₄ H ₁₂ O ₂ S
Molecular Weight	244.31 g/mol
Appearance	Light yellow to yellow solid
Melting Point	123 °C
Boiling Point	205 °C at 1.2 Torr
pKa (Predicted)	4.13 ± 0.10

Table 1: Physicochemical Properties of **2-[2-(Phenylthio)Phenyl]Acetic Acid**. Data sourced from chemical supplier databases.[\[2\]](#)

The synthesis of **2-[2-(Phenylthio)Phenyl]Acetic Acid**, while not explicitly detailed in dedicated publications, can be logically inferred from its structure. Standard synthetic organic chemistry routes would likely involve the coupling of a phenylthiol derivative with a suitably substituted phenylacetic acid precursor.

Discovery and History: An Obscure Path

The discovery and historical development of **2-[2-(Phenylthio)Phenyl]Acetic Acid** are not well-documented in publicly accessible scientific literature. Its primary designation as a "pharmaceutical intermediate" suggests that its significance lies in its role as a building block for other compounds of interest rather than as an active pharmaceutical ingredient (API) itself. [\[1\]](#)[\[2\]](#)[\[3\]](#) The lack of extensive research into its own biological effects is a strong indicator of this role.

Biological Activity and Potential Applications

There is a notable absence of specific studies detailing the biological activity, mechanism of action, or any associated signaling pathways for **2-[2-(Phenylthio)Phenyl]Acetic Acid**. While the broader class of phenylacetic acid derivatives has been investigated for various therapeutic

properties, including anti-inflammatory (NSAID-like) and antimicrobial activities, these findings cannot be directly attributed to this specific molecule without dedicated research.^[4]

The primary application of **2-[2-(Phenylthio)Phenyl]Acetic Acid**, as reiterated by its classification, is in organic synthesis.^{[1][2]} It serves as a precursor for the creation of more complex chemical entities, potentially including novel drug candidates or other commercially valuable compounds.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis or biological evaluation of **2-[2-(Phenylthio)Phenyl]Acetic Acid** are not readily available in the scientific literature. Commercial suppliers offer the compound, indicating that scalable synthetic routes exist, but these are often proprietary.

Conclusion

2-[2-(Phenylthio)Phenyl]Acetic Acid remains a molecule of interest primarily to synthetic chemists. Its history and specific biological functions are largely unrecorded in the public domain, pointing to its role as a behind-the-scenes player in the synthesis of other compounds. While its structural motifs are common in pharmacologically active molecules, any potential therapeutic properties of this specific acid have yet to be thoroughly investigated and reported. For researchers in drug discovery and development, this compound represents a potential starting point for the synthesis of novel chemical entities, though its own biological profile is a blank slate awaiting exploration.

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